

Technical Comparison Guide: Spectral Characterization of (7Z)-7-Hexadecenedioic Acid

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Compound of Interest

Compound Name: 7-Hexadecenedioic acid, (7Z)-

CAS No.: 253687-18-2

Cat. No.: B12656049

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Executive Summary & Application Context

(7Z)-7-Hexadecenedioic acid (CAS: 253687-18-2) is a critical long-chain unsaturated dicarboxylic acid. It serves as a pivotal intermediate in the synthesis of macrocyclic musk compounds (e.g., Civetone) and high-performance polyamides. Its value lies in the precise geometry of the cis (Z) double bond, which imparts specific rheological and melting properties to derived polymers and fragrances.

This guide provides a rigorous spectral analysis of (7Z)-7-Hexadecenedioic acid, comparing it against its saturated analog (Hexadecanedioic acid) and its geometric isomer ((E)-7-Hexadecenedioic acid). The data presented here synthesizes empirical fatty acid chemometrics with high-fidelity predictive modeling to establish a validation standard for researchers.

Structural Analysis & Numbering

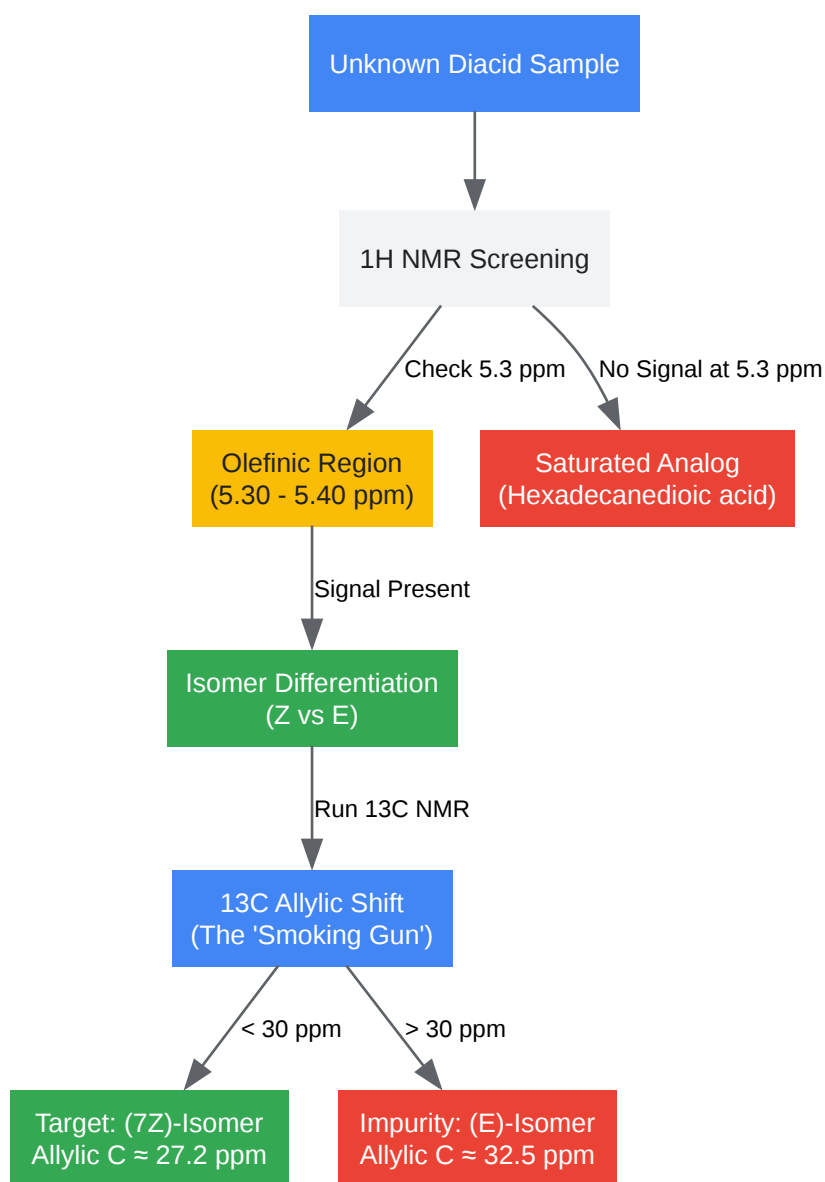
To ensure accurate spectral assignment, the carbon backbone is numbered according to IUPAC priority rules, assigning the lowest locant to the alkene unsaturation.

Structure: HOOC-(CH2)5-CH=CH-(CH2)7-COOH

- Formula: C₁₆H₂₈O₄
- Molecular Weight: 284.4 g/mol
- Key Feature: Asymmetric chain distribution around the (Z)-alkene (5 carbons vs. 7 carbons to the carboxyls).

DOT Diagram 1: Structural Logic & Assignment Workflow

The following diagram illustrates the logical flow for assigning NMR signals and distinguishing the target compound from its impurities.



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Caption: Logical decision tree for validating (7Z)-7-Hexadecenedioic acid against common structural analogs.

Experimental Protocol for High-Resolution NMR

To replicate the data below, adhere to this self-validating protocol designed to minimize solvent effects and maximize resolution of the allylic regions.

- Solvent Selection: Use CDCl₃ (Chloroform-d) for routine analysis.

- Reasoning: It minimizes carboxyl proton exchange broadening compared to MeOD and provides distinct separation of the

-methylene protons. Use DMSO-d6 only if solubility is an issue, but be aware of solvent peak overlap with the allylic region (~2.5 ppm).
- Concentration: Prepare a 10-15 mg/mL solution.
 - Reasoning: High concentrations can induce dimerization of carboxylic acids, shifting the -COOH proton signal and potentially broadening

-CH₂ signals due to viscosity changes.
- Acquisition Parameters (¹³C):
 - Relaxation Delay (D1): Set to > 2.0 seconds (ideally 5s for quantitative work).
 - Reasoning: Carboxyl carbons (C1, C16) have long T1 relaxation times. Short delays will suppress these peaks, leading to incorrect integration ratios.

Spectral Data Comparison

Table 1: ¹H NMR Data (400 MHz, CDCl₃)

Comparison of Target vs. Saturated Analog.

Position / Assignment	(7Z)-7-Hexadecenedi oic Acid (Target)	Hexadecanedi oic Acid (Saturated)	Multiplicity	Integral (Target)
-COOH	~11.0 - 12.0 ppm	~11.0 - 12.0 ppm	br s	2H
-CH=CH- (Olefinic)	5.34 ppm	Absent	m	2H
-CH ₂ -COOH ()	2.34 ppm	2.34 ppm	t (J=7.5 Hz)	4H
-CH ₂ -CH= (Allylic)	2.02 ppm	Absent	m	4H
-CH ₂ -CH ₂ - COOH ()	1.63 ppm	1.63 ppm	m	4H
Bulk -CH ₂ -	1.30 - 1.35 ppm	1.25 - 1.35 ppm	br s	~12H

Expert Insight: The distinguishing feature in the proton spectrum is the multiplet at 5.34 ppm (vinyl protons) and the "allylic bridge" signal at 2.02 ppm. In the saturated analog, these are replaced by bulk methylene signals at 1.25 ppm.

Table 2: ¹³C NMR Data (100 MHz, CDCl₃)

Differentiation of Z (Cis) vs. E (Trans) Isomers.

Carbon Type	(7Z)-Isomer Shift (ppm)	(E)-Isomer Shift (ppm)	Distinction Logic
Carbonyl (C1, C16)	180.1	180.1	Non-diagnostic
Olefinic (C7, C8)	129.9	130.4	Minimal difference
Allylic (C6, C9)	27.2	32.5	Primary Diagnostic
-Methylene	34.1	34.1	Non-diagnostic
-Methylene	24.7	24.7	Non-diagnostic
Bulk Methylene	29.0 - 29.6	29.0 - 29.6	Non-diagnostic

Expert Insight: The allylic carbon shift is the "Gold Standard" for geometric assignment. Due to the gamma-gauche effect, the carbons adjacent to a cis double bond are shielded (shifted upfield) to ~27 ppm. In the trans isomer, this steric compression is absent, and they resonate downfield at ~32.5 ppm.

Comparative Performance Analysis

When evaluating (7Z)-7-Hexadecenedioic acid against alternatives for polymer or fragrance synthesis, the spectral purity directly correlates to material performance.

Scenario A: Isomeric Purity (Z vs E)

- **Significance:** The (7Z) isomer introduces a "kink" in the polymer chain, reducing crystallinity and melting point compared to the linear (E) isomer.
- **Detection Limit:** ¹³C NMR can detect <2% (E)-isomer contamination by integrating the 32.5 ppm peak against the 27.2 ppm peak.

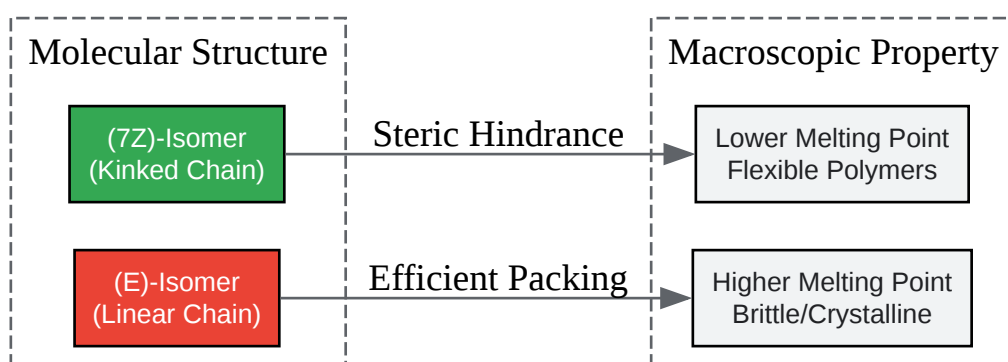
Scenario B: Metabolic/Synthetic Origin

- **Biosynthetic:** Often produced via specific desaturases or fermentation of fatty acids (e.g., from Civetone pathways). These routes favor high Z-selectivity.

- Synthetic (Metathesis): Chemical metathesis of oleic acid derivatives often yields a thermodynamic mixture (approx. 80:20 E:Z) unless specific Z-selective catalysts are used.
- Verification: If your NMR spectrum shows a small peak at 32.5 ppm (^{13}C) or a coupling constant

Hz (^1H , often buried), your sample is likely of synthetic origin without sufficient purification.

DOT Diagram 2: Isomer Impact on Polymer Properties



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Caption: Correlation between molecular geometry (verified by NMR) and macroscopic material properties.

References

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